

# Vanicoside E: A Technical Overview of its Chemical Structure and Characteristics

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## Compound of Interest

Compound Name: Vanicoside E

Cat. No.: B13916271

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the current scientific understanding of **Vanicoside E**, a phenylpropanoid sucrose ester. While information on **Vanicoside E** is limited in publicly accessible domains, this document consolidates the available data regarding its chemical identity, natural sources, and structural class. This guide also presents contextual information from closely related, well-characterized vanicosides to offer a comparative framework.

## Introduction to Vanicosides

Vanicosides are a class of natural products characterized by a sucrose core esterified with one or more phenylpropanoid moieties, such as p-coumaric acid, ferulic acid, and caffeic acid. These compounds are predominantly found in plants of the Polygonaceae family and have garnered scientific interest for their potential biological activities.

## Vanicoside E: Identification and Physicochemical Properties

**Vanicoside E** was first reported as a known compound isolated from the whole plant of *Polygonum hydropiper* L. (Polygonaceae) in a 2008 study published in the Archives of Pharmacal Research.<sup>[1]</sup> While the detailed structural elucidation was mentioned, the full spectroscopic and experimental data are not widely available.

A commercial supplier provides the following physicochemical data for **Vanicoside E**:

Property	Value
Molecular Formula	C <sub>53</sub> H <sub>52</sub> O <sub>22</sub>
Molecular Weight	1040.97 g/mol

Due to the limited availability of public data, a detailed table of spectroscopic information (<sup>1</sup>H-NMR, <sup>13</sup>C-NMR, MS) for **Vanicoside E** cannot be provided at this time. For illustrative purposes, a representative table of <sup>1</sup>H-NMR data for the related compound, Vanicoside A, is included below.

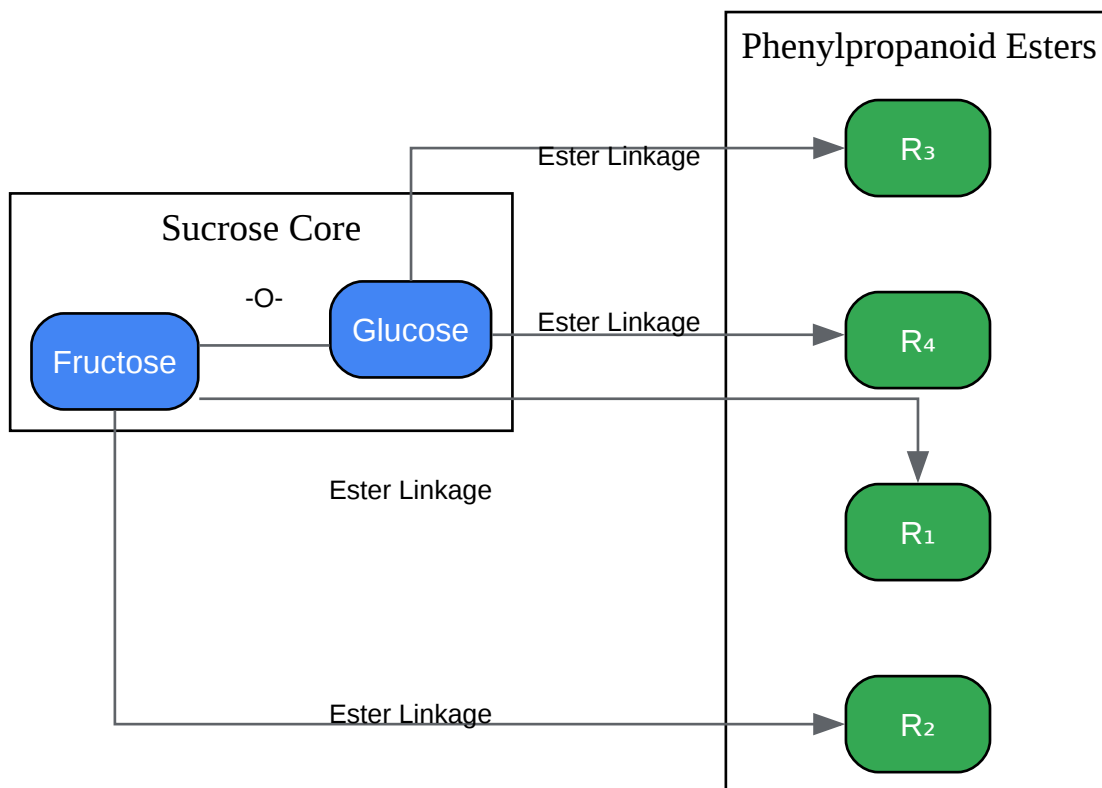
Table 1: <sup>1</sup>H-NMR Spectroscopic Data for Vanicoside A (Illustrative) (Note: This data is for Vanicoside A and is intended to provide an example of the expected data for **Vanicoside E**)

Position	δH (ppm)	Multiplicity	J (Hz)
Sucrose Moiety			
H-1'	5.45	d	3.5
H-3	5.65	t	9.5
...	...	...	...
Phenylpropanoid Moieties			
H-7'''	7.62	d	16.0
H-8'''	6.35	d	16.0
...	...	...	...

## Chemical Structure of Vanicoside E

The exact chemical structure, IUPAC name, and SMILES string for **Vanicoside E** are not readily available in the public domain. However, based on its molecular formula and the common structural motifs of other vanicosides, it is hypothesized to be a sucrose molecule

esterified with several phenylpropanoid units. The general structure of a vanicoside is depicted below.



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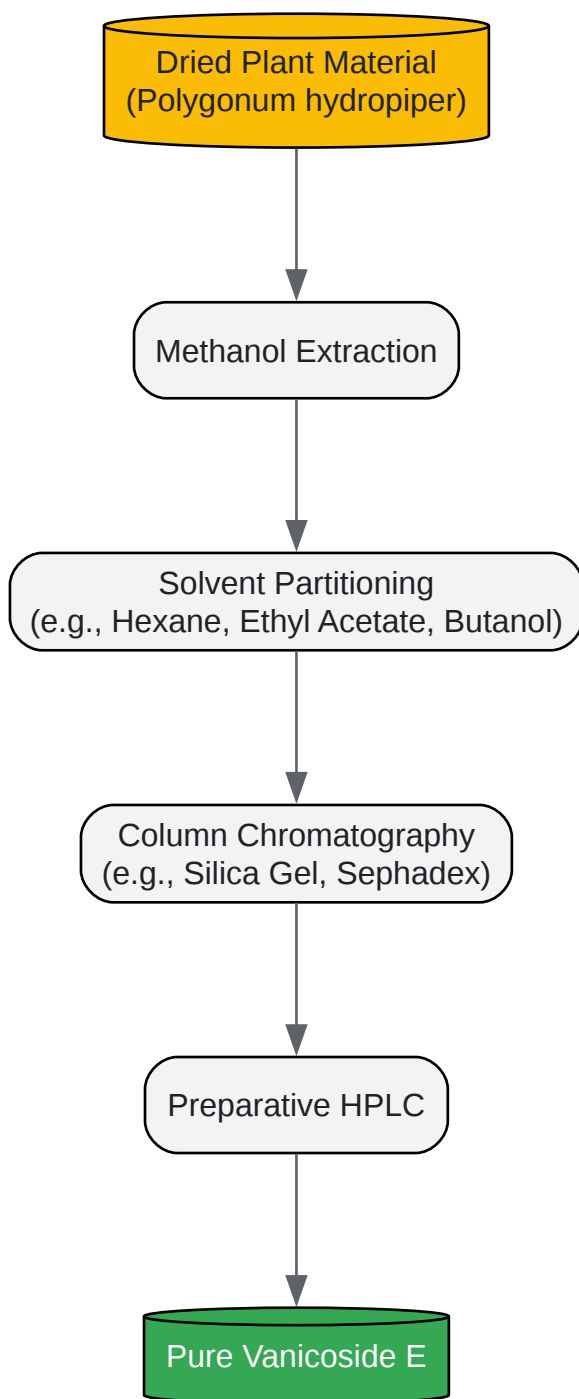
Caption: General chemical motif of a vanicoside, consisting of a central sucrose core linked to multiple phenylpropanoid esters (R<sub>1</sub>, R<sub>2</sub>, R<sub>3</sub>, R<sub>4</sub>).

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Vanicoside E** are contained within the primary literature and are not publicly available. The following section outlines a generalized workflow for the isolation and structure elucidation of vanicoside-type compounds from plant material, based on common phytochemical techniques.

## General Isolation and Purification Workflow

The isolation of vanicosides typically involves solvent extraction of the plant material, followed by chromatographic separation.

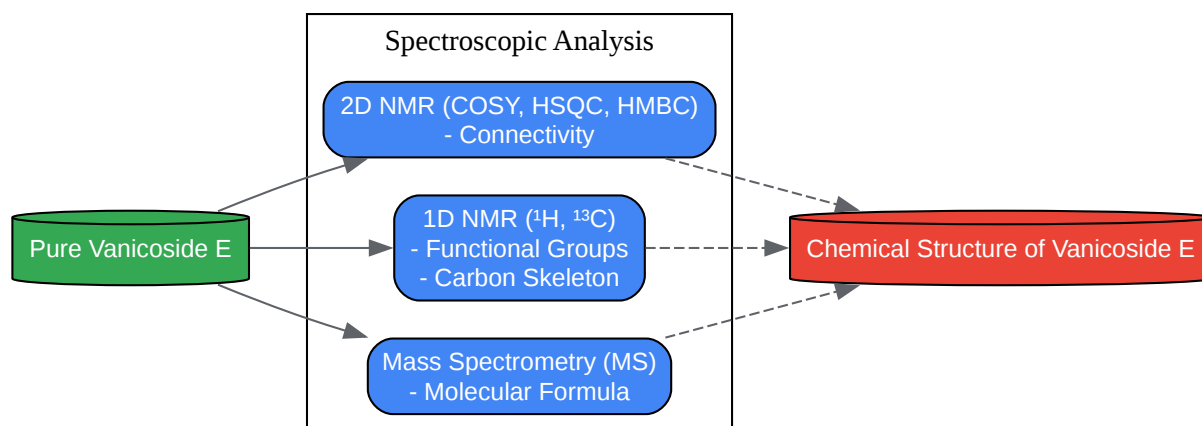


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Caption: A generalized workflow for the isolation and purification of **Vanicoside E** from its natural source.

## Structure Elucidation Methodology

The chemical structure of an isolated natural product like **Vanicoside E** is determined through a combination of spectroscopic techniques.



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## References

- 1. New phenylpropanoid esters of sucrose from Polygonum hydropiper and their antioxidant activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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